Beyond the Chair: A Comparative Guide to Piperazine vs. Homopiperazine Potency

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Compound of Interest

Compound Name:	*1-(Pyridine-3-carbonyl)-1,4-diazepane*
CAS No.:	*926270-61-3*
Cat. No.:	*B3168204*

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Executive Summary: The "One-Carbon" Conundrum

In medicinal chemistry, the transition from a six-membered piperazine ring to a seven-membered homopiperazine (diazepane) ring is a classic scaffold hopping strategy. While often viewed merely as a tool to alter patentability or physicochemical properties, this "one-carbon" expansion fundamentally shifts the conformational landscape of the ligand.

This guide objectively compares the biological potency of these two scaffolds. The core thesis is that piperazine excels in "Lock-and-Key" binding pockets requiring rigid positioning of nitrogen vectors, while homopiperazine dominates in "Induced Fit" scenarios where conformational flexibility allows the ligand to mold into hydrophobic sub-pockets.

Part 1: Physicochemical & Structural Comparison

The biological potency differences stem directly from the structural penalties and advantages inherent in the ring systems.

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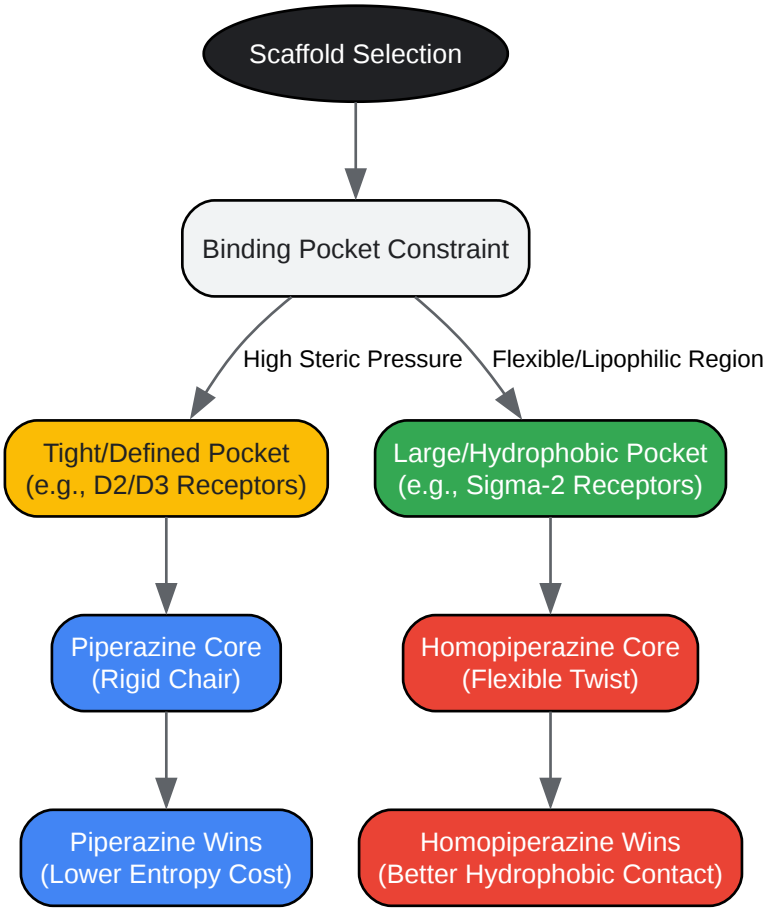
Table 1: Comparative Physicochemical Profile[1]

Feature	Piperazine **(6-membered)**	Homopiperazine **(7-membered)**	Impact on Potency
Conformation	Rigid Chair. Defined equatorial/axial vectors.	Flexible Twist-Chair/Boat. High conformational entropy.	Piperazine pays a lower entropy penalty upon binding. Homopiperazine requires stronger enthalpic gain to offset entropy loss.
Basicity (pKa)	$pKa_1 \approx 5.3$, $pKa_2 \approx 9.7$	$pKa_1 \approx 6.5$, $pKa_2 \approx 10.0$ (approx)	Homopiperazine is generally more basic due to reduced ring strain on the nitrogen lone pair, potentially strengthening ionic interactions.
Lipophilicity	Lower LogP	Higher LogP (+1 CH_2 ≈ +0.5 LogP)	Homopiperazine increases non-specific binding and membrane permeability but decreases water solubility.
Vector Angle	N-N distance fixed at ~2.8 Å.	N-N distance variable.	Piperazine is ideal for bridging fixed aspartate/serine residues.

Visualizing the Conformational Impact

The following diagram illustrates the decision logic based on structural properties.

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Figure 1: Decision Logic for Scaffold Selection based on Binding Pocket Constraints.

Part 2: Biological Potency Case Studies

Case Study A: Dopamine Receptors (Piperazine Dominance)

Context: Dopamine D2 and D3 receptors have a highly conserved orthosteric binding site (OBS) involving an ionic interaction between Asp114 (D3 numbering) and the protonated nitrogen of the ligand.

- Observation: In a study of N-phenyl analogs, replacing piperazine with homopiperazine generally decreased affinity (Ki increased) and reduced selectivity for D3 vs D2 receptors [1].

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- Mechanistic Reason: The D2/D3 OBS is a "tight" pocket. The extra bulk of the homopiperazine ring introduces steric clashes with the receptor walls (specifically TMs 3, 5, and 6). Furthermore, the flexible homopiperazine ring must "freeze" into a specific conformation to align its basic nitrogen with Asp114, incurring a high entropic penalty that the binding energy cannot overcome.
- Data Point:
  - Piperazine Analog (D3): Ki = 0.5 nM
  - Homopiperazine Analog (D3): Ki = ~4.0 nM (8x loss in potency)

Case Study B: Sigma-2 Receptors (Homopiperazine Dominance)

Context: The Sigma-2 receptor (TMEM97) possesses a larger, more hydrophobic binding pocket that accommodates diverse structures.

- Observation: Homopiperazine analogs of SYA013 displayed significantly higher affinity and selectivity for Sigma-2 over Sigma-1 compared to their piperazine counterparts [2].
- Mechanistic Reason: The flexibility of the homopiperazine ring allows it to adopt a "twisted" conformation that maximizes van der Waals contacts with hydrophobic residues (Tyr150) in the Sigma-2 pocket. The "induced fit" mechanism here favors the scaffold that can mold itself to the receptor.
- Data Point:
  - Homopiperazine Analog (Cmpd 7): Ki (σ2) = 2.2 nM
  - Piperazine Analog (Cmpd 8): Ki (σ2) = >10 nM[1]

Case Study C: Kinase Inhibitors (The Solubility Neutrality)

Context: In kinase inhibitors (e.g., JNK, BCR-ABL), the piperazine ring often protrudes into the solvent front to improve solubility rather than binding deep in the active site.

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- Observation: Replacing piperazine with homopiperazine in JNK inhibitors often leads to loss of activity or no significant gain [3].
- Mechanistic Reason: Since the ring is solvent-exposed, the flexibility of homopiperazine offers no binding advantage. However, the increased lipophilicity (higher LogP) of homopiperazine is detrimental to the drug-like properties (solubility) that the ring was intended to provide. Here, piperazine is the superior choice purely for physicochemical balance.

Part 3: Experimental Protocols

To validate these differences in your own lead series, use the following "Matched Pair" synthesis and assay workflow.

Protocol 1: Parallel Synthesis of Matched Pairs

Objective: Synthesize N-benzyl piperazine (1a) and N-benzyl homopiperazine (1b) to control for substituent effects.

Reagents:

- A: Piperazine (anhydrous)
- B: Homopiperazine (anhydrous)
- C: Benzyl chloride[2]
- Solvent: Ethanol (absolute)

Step-by-Step Workflow:

- Preparation: Dissolve 5.0 equivalents of amine (A or B) in Ethanol (0.5 M concentration). Note: Excess amine is critical to prevent bis-alkylation.
- Addition: Add 1.0 equivalent of Benzyl chloride dropwise at room temperature over 30 minutes.
- Reflux: Heat the mixture to 65°C for 2 hours. Monitor by TLC (DCM/MeOH 9:1).

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- Workup: Evaporate ethanol. Resuspend residue in water (pH > 12 using NaOH). Extract with DCM (3x).
- Purification: The excess unreacted amine (piperazine/homopiperazine) remains in the aqueous phase. The organic phase contains the mono-benzyl product. Dry over Na_2SO_4 and concentrate.
- Salt Formation: Dissolve the oil in diethyl ether and bubble HCl gas to precipitate the dihydrochloride salt for stability.

Protocol 2: Competitive Radioligand Binding Assay

Objective: Determine Ki values to quantify potency differences.

Materials:

- Membranes: HEK293 cells stably expressing the target (e.g., D3 or Sigma-2).
- Radioligand: [^{3}H]-N-Methylspiperone (for Dopamine) or [^{3}H]-DTG (for Sigma).
- Competitors: Compounds 1a and 1b (10^{-11} M to 10^{-5} M).

Step-by-Step Workflow:

- Incubation: Mix membrane prep (20 µg protein), radioligand (at Kd concentration), and competitor compound in binding buffer (50 mM Tris-HCl, pH 7.4).
- Equilibrium: Incubate at 37°C for 60 minutes (Dopamine) or 120 minutes (Sigma) to reach equilibrium.
- Termination: Rapid filtration through GF/B glass fiber filters using a cell harvester. Wash 3x with ice-cold buffer.
- Counting: Add scintillation cocktail and count radioactivity (CPM).
- Analysis: Plot % Specific Binding vs. Log[Competitor]. Fit to a one-site competition model using non-linear regression (e.g., GraphPad Prism).

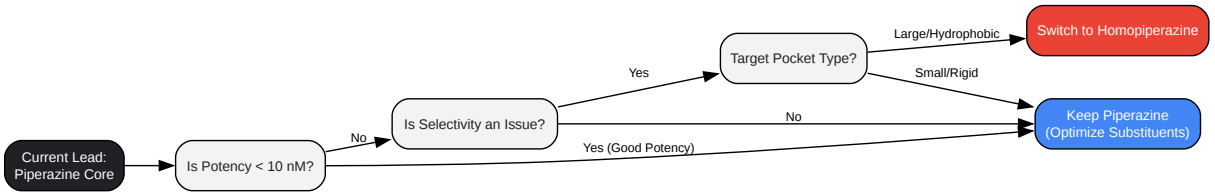
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- Calculation:

  (Cheng-Prusoff equation).

Part 4: Strategic Decision Framework

Use this flowchart to determine when to switch from Piperazine to Homopiperazine.



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Figure 2: Strategic Decision Tree for Ring Expansion.

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